Vicadrostat Drug-Drug Interaction Profile: A Technical Support Resource

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Compound of Interest	
Compound Name:	*Vicadrostat*
CAS No.:	*1868065-21-7*
Cat. No.:	*B15135141*

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive overview of the drug-drug interaction (DDI) profile of **vicadrostat** (also known as BI 690517). The information is presented in a question-and-answer format to directly address potential issues and guide experimental design.

Frequently Asked Questions (FAQs)

Q1: What is the primary metabolic pathway of **vicadrostat**?

Vicadrostat is primarily metabolized through glucuronidation. The specific uridine 5'-diphospho-glucuronosyltransferase (UGT) enzymes responsible for this process are UGT2B7 and UGT2B4.[1] This pathway is crucial for the clearance of the drug from the body.

Q2: Does **vicadrostat** interact with cytochrome P450 (CYP) enzymes?

Based on currently available information, there is no evidence to suggest that **vicadrostat** is a substrate, inhibitor, or inducer of the major cytochrome P450 enzymes. Its drug-drug interaction profile is primarily dictated by its metabolism via UGT enzymes.

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Q3: What are the known drug-drug interactions for **vicadrostat**?

The known drug-drug interactions for **vicadrostat** involve medications that can inhibit or induce the UGT2B7 and UGT2B4 enzymes.[1]

- UGT Inhibitors: Co-administration with drugs that inhibit UGT2B7 and UGT2B4 may lead to increased plasma concentrations of **vicadrostat**, potentially increasing the risk of adverse effects.
- UGT Inducers: Conversely, co-administration with drugs that induce these UGT enzymes may decrease **vicadrostat** plasma concentrations, potentially reducing its efficacy.[1]

Q4: Has **vicadrostat** been studied in combination with other drugs?

Yes, **vicadrostat** has been extensively studied in combination with empagliflozin, a sodium-glucose cotransporter-2 (SGLT2) inhibitor.[2][3] Exploratory analyses from a Phase II clinical trial indicated that there were no clinically significant pharmacokinetic interactions between **vicadrostat** and empagliflozin; neither drug affected the exposure of the other.

Troubleshooting and Experimental Guidance

Q1: I am designing a clinical trial with **vicadrostat** and need to consider co-medications. Which drugs should I be cautious about?

Caution is advised when **vicadrostat** is to be co-administered with known inhibitors of UGT enzymes. While specific quantitative data on the magnitude of these interactions are not publicly available, it is prudent to closely monitor for any potential changes in the safety and efficacy of **vicadrostat**.

Q2: My experimental results show lower-than-expected plasma concentrations of **vicadrostat**. What could be the cause?

If you observe lower-than-expected **vicadrostat** exposure, consider the concomitant use of UGT inducers. These drugs can enhance the metabolism of **vicadrostat**, leading to its faster clearance and reduced plasma levels. Review all co-administered medications for their potential to induce UGT2B7 and UGT2B4.

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Data on **Vicadrostat** Drug-Drug Interactions

The following tables summarize the qualitative drug-drug interaction profile of **vicadrostat** based on its known metabolic pathway. Note: Quantitative data from formal drug-drug interaction studies are not yet publicly available.

Table 1: Potential Drug-Drug Interactions with UGT Inhibitors

Interacting Drug Class	Example Drugs	Potential Clinical Effect on Vicadrostat	Recommendation
UGT Inhibitors	Probenecid, Valproic Acid, Fluconazole, Amitriptyline, Clomipramine	Increased plasma concentrations	Use with caution; monitor for vicadrostat-related adverse events.

Table 2: Potential Drug-Drug Interactions with UGT Inducers

Interacting Drug Class	Example Drugs	Potential Clinical Effect on Vicadrostat	Recommendation
UGT Inducers	Rifampin, Phenytoin	Decreased plasma concentrations	Monitor for potential lack of vicadrostat efficacy.

Table 3: **Vicadrostat** and Empagliflozin Interaction

Interacting Drug	Potential Clinical Effect	Finding
Empagliflozin	Mutual pharmacokinetic interaction	Exploratory analyses from a Phase II study revealed that neither empagliflozin affected vicadrostat exposure levels or vice versa.

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Experimental Protocols and Methodologies

While detailed protocols for specific drug-drug interaction studies with **vicadrostat** are not publicly available, a general approach to assessing such interactions in a clinical setting is provided below.

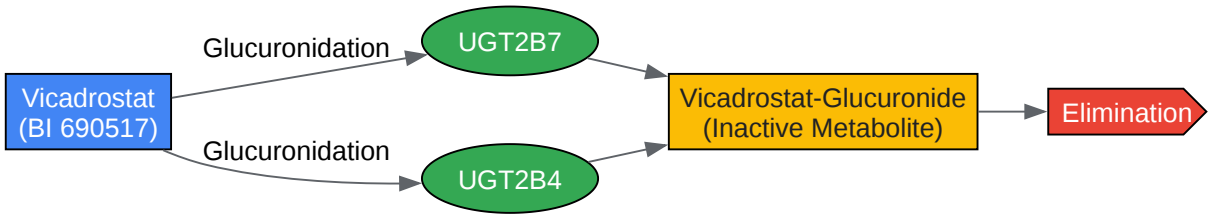
General Protocol for a Drug-Drug Interaction Study

This hypothetical protocol outlines a standard design to evaluate the effect of a UGT inhibitor on the pharmacokinetics of **vicadrostat**.

- Study Design: An open-label, two-period, fixed-sequence study in healthy volunteers.
- Period 1: Administer a single oral dose of **vicadrostat**.
- Pharmacokinetic Sampling: Collect serial blood samples at predefined time points (e.g., pre-dose, and at 0.5, 1, 2, 4, 6, 8, 12, 24, 48, and 72 hours post-dose) to determine the pharmacokinetic profile of **vicadrostat** (e.g., AUC, Cmax).
- Washout Period: A sufficient washout period to ensure complete elimination of **vicadrostat**.
- Period 2: Administer the UGT inhibitor for a duration sufficient to achieve steady-state concentrations. On the last day of inhibitor administration, co-administer a single oral dose of **vicadrostat**.
- Pharmacokinetic Sampling: Repeat the same blood sampling schedule as in Period 1 to determine the pharmacokinetic profile of **vicadrostat** in the presence of the UGT inhibitor.
- Bioanalytical Method: Validate a sensitive and specific analytical method (e.g., LC-MS/MS) for the quantification of **vicadrostat** in plasma.
- Statistical Analysis: Compare the pharmacokinetic parameters of **vicadrostat** with and without the co-administered UGT inhibitor to determine the presence and magnitude of any interaction.

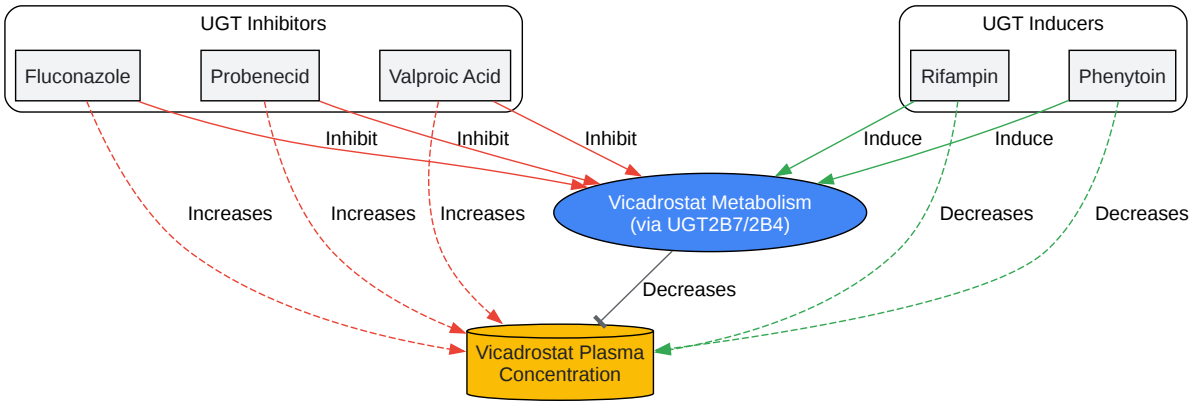
Visualizations

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Caption: Metabolic pathway of **vicadrostat** via UGT-mediated glucuronidation.



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Caption: Potential drug-drug interactions with **vicadrostat**.

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References

- 1. Health professionals — Easikidney [easikidney.org]
- 2. Pardon Our Interruption [boehringer-ingelheim.com]
- 3. clinicaltrials.eu [clinicaltrials.eu]
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